

Tiglic aldehyde potential as a fragrance ingredient

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Compound of Interest

Compound Name: Tiglic aldehyde

CAS No.: 6038-09-1

Cat. No.: B7770458

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An In-depth Technical Guide to **Tiglic Aldehyde** as a Fragrance Ingredient

Executive Summary

Tiglic aldehyde, or (E)-2-methyl-2-butenal, is a naturally occurring unsaturated aldehyde that possesses a unique and powerful olfactory profile. Characterized by its sharp, green, and acrid notes with underlying fruity and vegetable nuances, it serves as a potent modifier in fragrance compositions, capable of imparting a natural-feeling, pungent lift. It is found as a minor constituent in a variety of essential oils, including those from lavender, geranium, and peppermint. Industrially, it is primarily synthesized through the isomerization of crotonaldehyde.

Despite its desirable scent characteristics, the application of **tiglic aldehyde** is significantly constrained by its toxicological profile. It is a recognized skin sensitizer, and its use in consumer products is strictly regulated by international bodies such as the International Fragrance Association (IFRA). This guide provides a comprehensive technical overview for researchers and formulators, detailing the chemical properties, olfactory characteristics, synthesis, application challenges, and critical safety assessments of **tiglic aldehyde**, offering a holistic view of its potential and limitations as a fragrance ingredient.

Physicochemical and Olfactory Properties

Understanding the fundamental properties of a fragrance molecule is paramount to its effective and safe application. **Tiglic aldehyde** is a volatile organic compound with distinct physical and sensory characteristics.

Physicochemical Data

Property	Value	Source
IUPAC Name	(E)-2-Methylbut-2-enal	TGSC
Synonyms	Tiglaldehyde, Tiglic aldehyde	PubChem
CAS Number	497-03-0	
Molecular Formula	C ₅ H ₈ O	
Molecular Weight	84.12 g/mol	
Appearance	Colorless to pale yellow liquid	
Boiling Point	116-118 °C	
Density	0.873 g/cm ³ at 20 °C	GESTIS
Solubility	Soluble in ethanol and oils; sparingly soluble in water.	

Olfactory Profile

Tiglic aldehyde is a classic example of a material where a little goes a long way. Its odor is intensely powerful and requires significant dilution to be appreciated.

- **Odor Description:** The scent is primarily described as green, acrid, sharp, and pungent. It possesses complex secondary notes that can be perceived as fruity, ethereal, or reminiscent of raw vegetables.
- **Olfactory Threshold:** The odor threshold is exceptionally low, reported to be around 0.002 parts per billion (ppb). This high impact makes it an effective trace component in a fragrance.

- Application Context: In compositions, it is used to add a sharp, natural "bite" and a green lift to top notes. It can enhance fruity accords, add complexity to herbal arrangements, and provide a unique freshness. However, its use is limited by its aggressive nature and, most importantly, safety constraints.

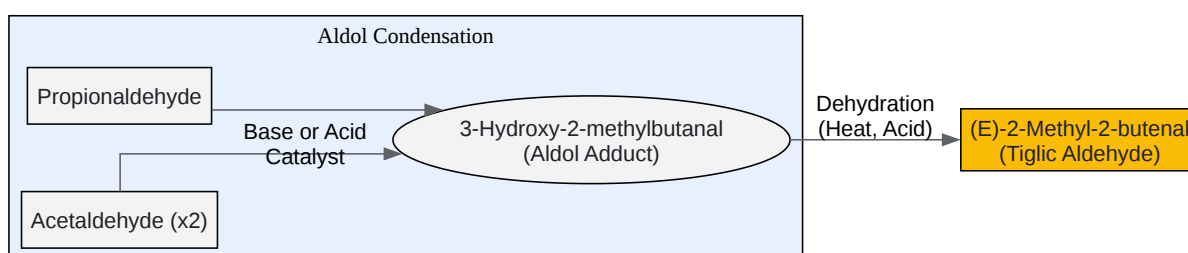
Synthesis and Manufacturing

While present in nature, the commercial supply of **tiglic aldehyde** relies on chemical synthesis to ensure consistent quality, purity, and volume.

Industrial Synthesis via Isomerization

The most common industrial route to **tiglic aldehyde** is the acid-catalyzed isomerization of its constitutional isomer, 2-methyl-2-butenal (angelic aldehyde), which is often derived from crotonaldehyde. Crotonaldehyde itself is produced via the aldol condensation of acetaldehyde.

The key step is the controlled isomerization, which favors the formation of the thermodynamically more stable **tiglic aldehyde** (E-isomer) over the angelic aldehyde (Z-isomer).



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Figure 1: General synthesis pathway for **tiglic aldehyde**.

Protocol 1: Laboratory Scale Synthesis of Tiglic Aldehyde

Causality: This protocol describes a crossed-aldol condensation followed by dehydration. Propionaldehyde is enolized and attacks acetaldehyde. The subsequent acid-catalyzed dehydration is regioselective, favoring the formation of the conjugated and more substituted double bond, yielding **tiglic aldehyde**.

Methodology:

- Reaction Setup: Equip a 500 mL three-neck round-bottom flask with a mechanical stirrer, a dropping funnel, and a thermometer. Place the flask in an ice-water bath.
- Initial Charge: Charge the flask with 100 mL of water and 10 g of sodium hydroxide, stirring until dissolved. Cool the solution to 10-15 °C.
- Aldehyde Mixture: Prepare a mixture of 29 g (0.5 mol) of propionaldehyde and 22 g (0.5 mol) of acetaldehyde.
- Addition: Add the aldehyde mixture dropwise to the stirred sodium hydroxide solution over 1 hour, maintaining the reaction temperature below 20 °C.
- Reaction: After addition is complete, continue stirring at room temperature for an additional 3 hours. The solution will turn yellow.
- Neutralization & Dehydration: Carefully add 10% sulfuric acid to the reaction mixture until it is acidic (pH ~2). This neutralizes the base and catalyzes the dehydration of the aldol intermediate.
- Workup: Transfer the mixture to a separatory funnel. The organic layer containing **tiglic aldehyde** will separate. Wash the organic layer twice with 50 mL of water and once with 50 mL of saturated sodium bicarbonate solution.
- Drying and Purification: Dry the organic layer over anhydrous magnesium sulfate. Filter and purify by fractional distillation under atmospheric pressure, collecting the fraction boiling at 116-118 °C.

Safety and Regulatory Assessment

The primary factor limiting the use of **tiglic aldehyde** is its toxicological profile, specifically its potential for skin sensitization. Regulatory bodies have established strict guidelines to ensure consumer safety.

Toxicological Profile

- **Skin Sensitization:** **Tiglic aldehyde** is classified as a skin sensitizer. α,β -Unsaturated aldehydes are a well-known class of haptens. The electrophilic β -carbon of the aldehyde can react with nucleophilic residues (like cysteine or lysine) in skin proteins via a Michael addition reaction. This forms a hapten-protein conjugate, which is then recognized by the immune system, potentially leading to an allergic contact dermatitis (ACD) response upon subsequent exposures.
- **Irritation:** It can be irritating to the skin, eyes, and respiratory tract, particularly at high concentrations.
- **Genotoxicity:** Some α,β -unsaturated aldehydes have shown mutagenic potential in certain assays. For example, the related compound crotonaldehyde can form DNA adducts.

Regulatory Framework

The use of **tiglic aldehyde** in consumer products is governed by the standards set by the International Fragrance Association (IFRA), based on safety assessments provided by the Research Institute for Fragrance Materials (RIFM).

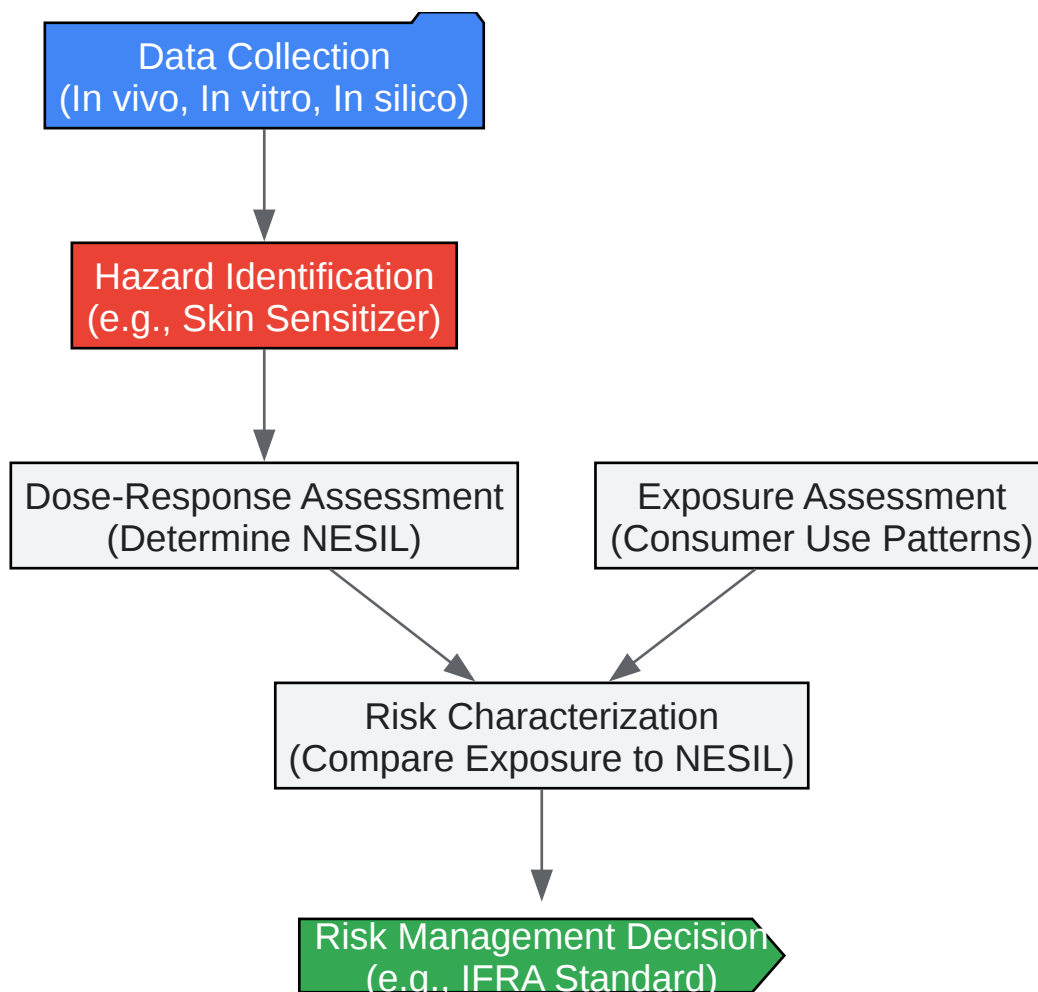
IFRA Standard: The IFRA Standards restrict the use of **tiglic aldehyde** in fragrance compositions. Due to its sensitization potential, a concentration limit is imposed. As of the 51st Amendment to the IFRA Standards, **tiglic aldehyde** is restricted. The specific allowable concentration varies by the product category, which is defined by the area of application and the potential for consumer exposure. For example, products intended for leave-on skin contact (like lotions, Category 5A) will have a much lower permitted level than products that are rinsed off (like soap, Category 9) or have minimal skin contact.

Quantitative Risk Assessment (QRA): The IFRA concentration limits are derived from a process called Quantitative Risk Assessment (QRA) for skin sensitization. This process involves:

- **Hazard Identification:** Confirming the material is a skin sensitizer.

- Dose-Response Assessment: Determining the No Expected Sensitization Induction Level (NESIL) from animal or in vitro data. The NESIL is the highest concentration that does not induce sensitization.
- Exposure Assessment: Estimating the amount of the fragrance ingredient a consumer is exposed to from a specific product type.
- Risk Characterization: Comparing the consumer exposure level to the NESIL to ensure an adequate margin of safety.

For **tiglic aldehyde**, the risk management decision is to limit its concentration to levels below the NESIL, accounting for aggregate exposure from different product types.



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Figure 2: Workflow for fragrance ingredient safety assessment.

Analytical Methods for Quality Control

Ensuring the purity and identity of **tiglic aldehyde** is crucial for both its olfactory performance and safety. Gas Chromatography-Mass Spectrometry (GC-MS) is the definitive analytical technique.

Protocol 2: GC-MS Analysis of Tiglic Aldehyde

Causality: This method separates volatile compounds based on their boiling point and polarity (GC) and then identifies them based on their mass fragmentation patterns (MS). This allows for both the quantification of **tiglic aldehyde** and the identification of impurities, such as isomers (e.g., angelic aldehyde) or residual starting materials.

Methodology:

- **Sample Preparation:** Prepare a 1% solution of the **tiglic aldehyde** sample in a suitable solvent, such as ethanol or hexane.
- **GC-MS System:**
 - **GC Column:** Use a non-polar or mid-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m).
 - **Carrier Gas:** Helium at a constant flow rate of 1 mL/min.
 - **Injection:** Inject 1 μ L of the sample solution with a split ratio of 50:1.
 - **Inlet Temperature:** 250 °C.
- **Oven Temperature Program:**
 - **Initial temperature:** 50 °C, hold for 2 minutes.
 - **Ramp:** Increase at 10 °C/min to 220 °C.
 - **Final hold:** Hold at 220 °C for 5 minutes.

- Mass Spectrometer:
 - Interface Temperature: 280 °C.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 35 to 350.
- Data Analysis:
 - Identify the **tiglic aldehyde** peak by its retention time and by comparing its mass spectrum to a reference library (e.g., NIST). The molecular ion peak is expected at m/z 84, with characteristic fragments.
 - Quantify purity by calculating the peak area percentage.
 - Identify and quantify any impurities present in the sample.

References

- The Good Scents Company (TGSC). Tiglaldehyde. [\[Link\]](#)
- PubChem, National Center for Biotechnology Information. **Tiglic aldehyde**. [\[Link\]](#)
- GESTIS Substance Database. 2-Methyl-2-butenal. [\[Link\]](#)
- International Fragrance Association (IFRA). IFRA Standards. [\[Link\]](#)
- Research Institute for Fragrance Materials (RIFM). Fragrance Material Safety Assessments. [\[Link\]](#)
- European Commission, Scientific Committee on Consumer Safety (SCCS). Opinions. [\[Link\]](#)
- Roberts, D. W., et al. (2003). QSARs for the skin sensitisation potential of aldehydes and related compounds.
- Patlewicz, G., et al. (2001). Skin-sensitization structure-activity relationships for aldehydes. Contact Dermatitis. [\[Link\]](#)

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